

Personal protective equipment for handling I-CBP112 hydrochloride

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Compound of Interest

Compound Name: *I-CBP112 hydrochloride*

Cat. No.: *B2515675*

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Essential Safety and Handling Guide for I-CBP112 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **I-CBP112 hydrochloride**. The following procedural steps and data are designed to ensure the safe handling, use, and disposal of this potent compound.

Hazard Identification and Personal Protective Equipment (PPE)

I-CBP112 hydrochloride is a potent, selective inhibitor of CBP/P300 bromodomains and should be handled with care.^[1] While specific toxicity data is limited, its biological activity warrants stringent protective measures to prevent occupational exposure. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles.
Hand Protection	Nitrile rubber gloves (minimum 0.11 mm thickness).	Provides a barrier against direct skin contact. Inspect gloves prior to use and dispose of them properly.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Consider a disposable gown for larger quantities.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use a NIOSH-approved respirator with a P95 (or higher) filter cartridge if handling outside of a ventilated enclosure or if dust is generated.	Minimizes the risk of inhaling the powdered compound.

Operational Plan: Handling and Experimental Workflow

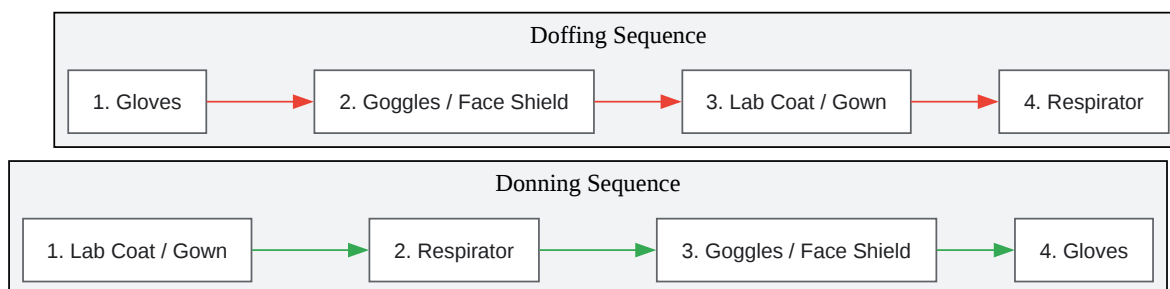
All handling of **I-CBP112 hydrochloride** powder should be performed within a certified chemical fume hood, glove box, or other ventilated enclosure to minimize inhalation exposure.

Experimental Protocol: Preparation of a Stock Solution

- Pre-Handling Checklist:
 - Confirm the location and functionality of safety equipment (safety shower, eyewash station, fire extinguisher).
 - Read and understand the Safety Data Sheet (SDS) for **I-CBP112 hydrochloride**.

- Ensure the chemical fume hood or ventilated enclosure is functioning correctly.
- Assemble all necessary equipment and reagents (e.g., balance, weigh paper, spatula, solvent, vials).
- Donning PPE: Follow the sequence outlined in the workflow diagram below to ensure proper protection.
- Weighing the Compound:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure.
 - Use anti-static weigh paper or a weighing boat.
 - Carefully transfer the desired amount of **I-CBP112 hydrochloride** using a clean spatula. Avoid creating dust.
 - Close the primary container tightly immediately after use.
- Solubilization:
 - Add the appropriate solvent (e.g., DMSO, Ethanol) to the vial containing the weighed compound.[\[2\]](#)
 - Cap the vial securely and mix by vortexing or sonication until the solid is completely dissolved.[\[3\]](#)
 - **I-CBP112 hydrochloride** is soluble in PBS (pH 7.2) at 10 mg/ml, and in DMF, DMSO, and Ethanol at 16 mg/ml.[\[2\]](#)
- Storage:
 - Store the solid compound and stock solutions at -20°C for long-term stability.[\[4\]](#)
 - The solid is stable for at least four years when stored correctly.[\[2\]](#)
- Doffing PPE: Remove PPE in the reverse order of donning to prevent cross-contamination.

Workflow for Donning and Doffing PPE



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Caption: Correct sequence for putting on (donning) and taking off (doffing) PPE.

Disposal Plan

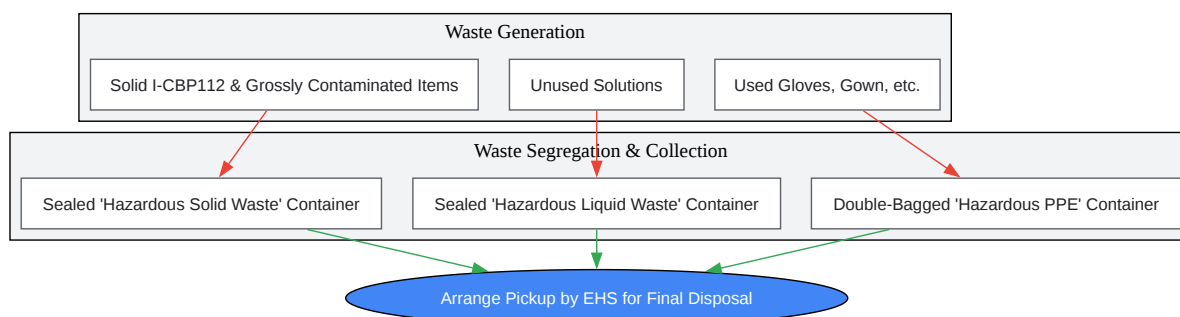
Proper disposal of **I-CBP112 hydrochloride** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

Disposal Protocol:

- Waste Segregation:
 - Solid Chemical Waste: Collect unused **I-CBP112 hydrochloride** powder and any grossly contaminated items (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Chemical Waste: Collect unused stock solutions and experimental solutions in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix with incompatible waste streams.
 - Contaminated PPE: Used gloves, disposable gowns, and respirator cartridges should be double-bagged in yellow or red biohazard bags and disposed of as hazardous waste.
- Container Management:

- Ensure all waste containers are properly labeled with the chemical name ("I-CBP112 hydrochloride waste") and the appropriate hazard symbols.
- Keep waste containers closed except when adding waste.
- Final Disposal:
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department. Follow all local, state, and federal regulations for hazardous waste disposal.

Waste Disposal Workflow



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Caption: Logical flow for the segregation and disposal of chemical and contaminated waste.

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